Spectroscopic Analysis of Atorvastatin Stereochemistry: An In-depth Technical Guide

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Compound of Interest

Compound Name:	*(3R,5S)-Atorvastatin sodium*
CAS No.:	*131275-93-9*
Cat. No.:	*B1141050*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core spectroscopic techniques utilized in the analysis of atorvastatin's stereochemistry. Atorvastatin, a leading synthetic lipid-lowering agent, possesses two stereogenic centers, resulting in four possible stereoisomers. As the therapeutic activity resides primarily in the (3R,5R)-enantiomer, rigorous stereochemical analysis is paramount in drug development and quality control. This document details the experimental protocols and data derived from key spectroscopic methods, including High-Performance Liquid Chromatography (HPLC), Mass Spectrometry (MS), Infrared (IR) Spectroscopy, Nuclear Magnetic Resonance (NMR) Spectroscopy, and Chiroptical Spectroscopy.

Chromatographic Separation of Atorvastatin Stereoisomers

Prior to spectroscopic analysis, the separation of stereoisomers is a critical step. High-Performance Liquid Chromatography (HPLC) is the predominant technique for resolving the enantiomers and diastereomers of atorvastatin.

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Experimental Protocols for HPLC Separation

Method 1: Chiral HPLC for Diastereomer Separation[1]

- Column: Chiralcel® OD-RH
- Mobile Phase: n-hexane:2-propanol (95:5, v/v)
- Flow Rate: 1.0 mL/min
- Injection Volume: 10 µL
- Detection: UV at 260 nm

Method 2: Chiral HPLC for Enantiomeric Purity

- Column: Chiralpak AD-H
- Mobile Phase: n-Hexane:ethanol:trifluoroacetic acid (85:15:0.1, v/v/v)
- Flow Rate: 1.0 mL/min
- Temperature: 30°C
- Detection: UV at 246 nm

Quantitative Data for HPLC Separation

Parameter	Method 1 (Diastereomers)[1]
Retention Time (Peak 1)	3.23 min
Retention Time (Peak 2)	3.85 min
Resolution (Rs)	1.2
Capacity Factor (k'1)	3.50
Capacity Factor (k'2)	4.37
Selectivity Factor (α)	1.24

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Mass Spectrometry (MS) Analysis

Mass spectrometry, particularly when coupled with liquid chromatography (LC-MS/MS), is a powerful tool for the identification and quantification of atorvastatin and its stereoisomers, as well as their metabolites and degradation products.

Experimental Protocol for LC-MS/MS Analysis[2]

- Chromatographic Separation:
  - Column: Zorbax XDB C8 (50 mm × 4.6 mm, 3.5 µm)
  - Mobile Phase: Acetonitrile and 0.5% acetic acid solution
- Mass Spectrometry:
  - Ionization Mode: Electrospray Ionization (ESI), positive and negative modes
  - Detection: Multiple Reaction Monitoring (MRM)

Quantitative Data for MS Analysis

Analyte	Ionization Mode[2]	Parent Ion (m/z)[2]	Product Ion (m/z)[2]
Atorvastatin (ATOR)	Positive	559	440
o-hydroxyl atorvastatin (o-OH ATOR)	Positive	575	440
p-hydroxyl atorvastatin (p-OH ATOR)	Positive	575	440

Fragmentation Pathway of Atorvastatin

The fragmentation of atorvastatin in mass spectrometry provides structural information. A logical workflow for analyzing the fragmentation is depicted below.

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Mass Spectrometry Fragmentation Analysis Workflow.

Infrared (IR) Spectroscopy

Infrared (IR) spectroscopy is a valuable technique for identifying the functional groups present in atorvastatin and can be used to characterize its solid-state forms. While comparative spectra of individual stereoisomers are not widely published, the characteristic peaks of atorvastatin provide a basis for its identification.

Experimental Protocol for FTIR Analysis

- Sample Preparation: A small amount of the atorvastatin sample is ground with potassium bromide (KBr) and pressed into a pellet. No other specific sample preparation is typically required[3][4].

- Instrumentation: A Fourier-Transform Infrared (FTIR) spectrometer is used to acquire the spectrum.

Quantitative Data for FTIR Analysis

The following table summarizes the characteristic absorption bands of atorvastatin as reported in the literature.

Functional Group	Reported Frequency (cm^{-1})[5]	Observed Frequency (cm^{-1})[5]
O-H bending	3400-3200	3363.97
-NH stretching	3600-3100	3363.97
C-N stretching	1350	1315.50
C=O stretching	-	-

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Additional reported characteristic peaks include vibrations for C-H stretching, aromatic C=C stretching, and N-H bending[6].

Nuclear Magnetic Resonance (NMR) Spectroscopy

Nuclear Magnetic Resonance (NMR) spectroscopy provides detailed information about the chemical structure of atorvastatin. While complete NMR data sets specifically comparing all stereoisomers are not readily available in the literature, data for the bulk drug and computational studies provide valuable insights. The use of chiral solvating agents is a potential strategy for the NMR analysis of enantiomeric purity[7][8].

Experimental Protocol for NMR Analysis

- Sample Preparation: 10 mg of atorvastatin is dissolved in Methanol-d4[9].
- Reference Standard: Tetramethylsilane (TMS)[9].
- Instrumentation: A 500 MHz NMR spectrometer[9].
- Experiments: 1D ^{1}H and ^{13}C NMR, as well as 2D experiments like COSY, HSQC, and HMBC can be performed to aid in spectral assignment[9].

Quantitative Data for NMR Analysis

The following table presents a selection of reported ^{1}H and ^{13}C chemical shifts for atorvastatin in Methanol-d4[9].

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Atom	^{13}C Chemical Shift (ppm)[9]	^{1}H Chemical Shift (ppm)[9]
C1	22.8741	-
C2	22.848	-
C17	40.5309	-
C18	42.2113	-
C26	69.009	-
C27	68.9521	-
C28	181.9876	-
H48	-	7.0164
H49	-	7.0294
H64	-	3.8997
H65	-	4.0604
H70	-	3.3494

A computational study using Density Functional Theory (DFT) has been employed to calculate the ^{1}H and ^{13}C NMR chemical shifts for the different enantiomers of atorvastatin[10].

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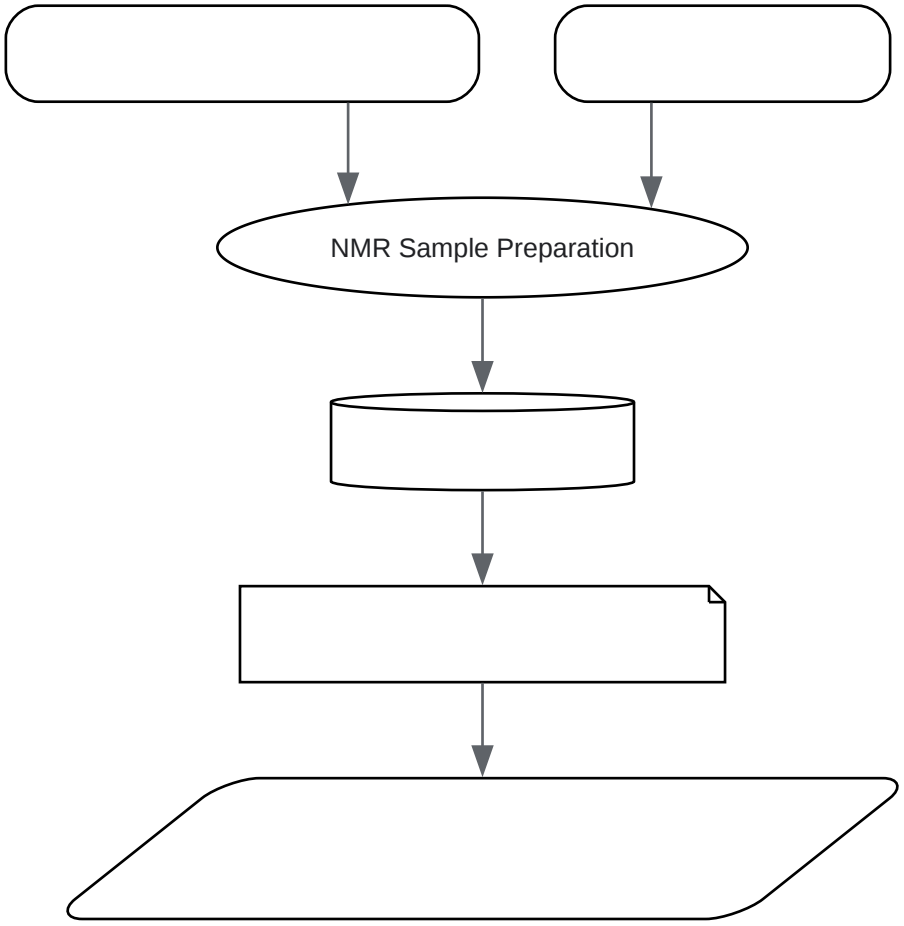

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Workflow for Chiral NMR Analysis using a Chiral Solvating Agent.

Chiroptical Spectroscopy

Chiroptical techniques, such as polarimetry (measuring specific rotation) and circular dichroism, are essential for determining the absolute configuration and enantiomeric purity of chiral molecules like atorvastatin.

Experimental Protocols for Chiroptical Analysis

Specific Rotation:

- Definition: Specific rotation is the angle of rotation of plane-polarized light by a solution of a chiral compound at a specific concentration and path length[2].

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- Procedure: A solution of the atorvastatin sample of known concentration is prepared in a suitable solvent (e.g., DMSO), and the optical rotation is measured using a polarimeter at a specific wavelength (typically the sodium D-line, 589 nm) and temperature[2][11].

Electronic Circular Dichroism (ECD):

- Principle: ECD measures the differential absorption of left and right circularly polarized light by a chiral molecule[12].

- Procedure: A solution of the atorvastatin enantiomer is prepared in a suitable solvent (e.g., methanol) at a known concentration. The ECD spectrum is recorded on a CD spectrometer over a range of wavelengths[12]. The experimental spectrum can be compared with theoretical spectra calculated using methods like Time-Dependent Density Functional Theory (TD-DFT) to assign the absolute configuration[13].

Quantitative Data for Chiroptical Analysis

- Specific Optical Rotation: For atorvastatin calcium salt trihydrate, a specific optical rotation of -7.4 degrees (c = 1 in DMSO) at 25 °C for the sodium D-line has been reported[11]. Specific rotation values for the other stereoisomers are not readily available in the reviewed literature.

- Electronic Circular Dichroism (ECD): In a study on a synthetic atropisomeric lactone-atorvastatin prodrug, the ECD spectrum of one atropisomer showed a strong negative Cotton effect at 255 nm, while the other showed the expected opposite trend[13]. This allowed for the assignment of the absolute configuration of the chiral axis[13].

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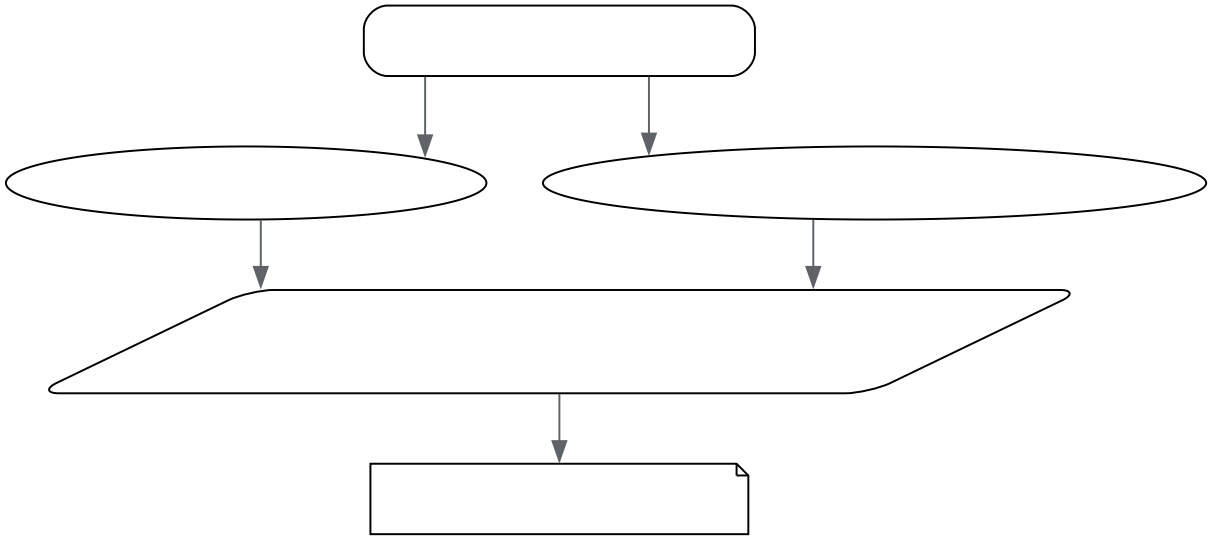

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Workflow for Absolute Configuration Assignment using ECD and TD-DFT.

Conclusion

The spectroscopic analysis of atorvastatin's stereochemistry is a multi-faceted process that relies on a combination of powerful analytical techniques. HPLC is indispensable for the initial separation of stereoisomers. Mass spectrometry provides crucial information on structure and quantification. IR and NMR spectroscopy offer detailed structural characterization. Finally, chiroptical methods like ECD are definitive in assigning the absolute configuration. This guide provides the fundamental protocols and data to aid researchers and professionals in the comprehensive stereochemical analysis of atorvastatin, ensuring the quality and efficacy of this vital pharmaceutical agent. Further research is warranted to publish more comprehensive comparative spectroscopic data for all individual stereoisomers of atorvastatin.

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